Application Notes and Protocols for Ssc1 Protein Activity Assays

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Compound of Interest	
Compound Name:	*Ssc protein*
CAS No.:	*134582-73-3*
Cat. No.:	*B1180198*

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Introduction

Ssc1, a key mitochondrial member of the Hsp70 (Heat shock protein 70) family in Saccharomyces cerevisiae, plays a critical role in maintaining mitochondrial proteostasis. It is essential for the import of precursor proteins into the mitochondrial matrix and their subsequent folding into functional conformations.[1][2] The chaperone activity of Ssc1 is tightly regulated by its ATPase cycle, which modulates its affinity for substrate proteins. This document provides detailed protocols for two common in vitro assays to quantify the molecular chaperone activity of Ssc1: an ATPase activity assay and a protein aggregation prevention assay.

Principle of the Assays

Two primary methods are employed to measure the chaperone activity of Ssc1:

- ATPase Activity Assay: Hsp70 chaperones, including Ssc1, exhibit an intrinsic ATPase activity that is fundamental to their function.[3] This activity is often stimulated by co-chaperones of the J-domain protein family. The assay measures the rate of ATP hydrolysis to

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ADP, which is directly proportional to the chaperone's activity. Commercial kits, such as the ADP-Glo™ assay, provide a convenient and sensitive method for quantifying ADP production through a luminescence-based signal.[4][5][6]

- Aggregation Prevention Assay: A hallmark of chaperone function is the ability to prevent the aggregation of non-native proteins.[7][8] This assay utilizes a model substrate protein, such as citrate synthase, which readily aggregates upon heat denaturation. The chaperone activity of Ssc1 is quantified by its ability to suppress this aggregation, which is monitored by measuring light scattering at 360 nm.[8]

I. Ssc1 ATPase Activity Assay

This protocol is adapted from commercially available luminescence-based ADP detection assays.

Experimental Protocol

A. Reagent Preparation

- Ssc1 Assay Buffer (1x): 50 mM HEPES-KOH (pH 7.5), 50 mM KCl, 5 mM $MgCl_2$, 2 mM DTT. Prepare fresh and keep on ice.
- Recombinant Proteins: Purified recombinant Ssc1 and a relevant J-domain co-chaperone (e.g., Pam18/Tim14) should be diluted to the desired working concentrations in 1x Ssc1 Assay Buffer.
- ATP Solution: Prepare a 2x working solution of ATP in 1x Ssc1 Assay Buffer. The final concentration in the assay should be optimized, but a starting point of 1 mM is recommended.
- Test Compounds: If screening for inhibitors or activators, prepare 4x working solutions of the compounds in 1x Ssc1 Assay Buffer containing a final DMSO concentration that does not exceed 1% in the final reaction.

B. Assay Procedure

- To the wells of a white, opaque 96-well plate, add 5 µL of the 4x test compound solution or vehicle control.

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- Add 10 µL of a 2x solution of Ssc1 and its co-chaperone to each well. A typical starting concentration might be 200 nM Ssc1 and 100 nM co-chaperone.
- Incubate the plate at room temperature for 15 minutes to allow for compound binding.
- Initiate the reaction by adding 5 µL of the 2x ATP solution to each well.
- Incubate the plate at 30°C for 60 minutes.
- Stop the reaction and measure ADP production following the manufacturer's protocol for the ADP-Glo™ Kinase Assay or a similar detection system. This typically involves adding an ADP-Glo™ Reagent, incubating, and then adding a Kinase Detection Reagent before measuring luminescence with a plate reader.[4]

Data Presentation

The luminescence signal is proportional to the amount of ADP produced. Data can be presented as the percentage of ATPase activity relative to a positive control (Ssc1 + co-chaperone without inhibitor). For inhibitor studies, IC_{50} values can be determined by fitting the data to a dose-response curve.

Sample	Luminescence (RLU)	% Activity
No Enzyme Control	500	0
Ssc1 Only	2,500	10
Ssc1 + Co-chaperone	20,500	100
Ssc1 + Co-chaperone + Inhibitor (Conc. 1)	15,500	75
Ssc1 + Co-chaperone + Inhibitor (Conc. 2)	8,000	39

II. Ssc1 Aggregation Prevention Assay

This protocol is based on the widely used citrate synthase aggregation assay.

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Experimental Protocol

A. Reagent Preparation

- Aggregation Buffer: 40 mM HEPES-KOH (pH 7.5).
- Citrate Synthase (CS): Prepare a stock solution of porcine heart citrate synthase in Aggregation Buffer.
- Ssc1 and Control Proteins: Prepare solutions of purified Ssc1 and control proteins (e.g., a known chaperone like GroEL as a positive control, and a non-chaperone protein like Lysozyme as a negative control) in Aggregation Buffer.

B. Assay Procedure

- In a quartz cuvette, prepare the reaction mixtures containing Aggregation Buffer, Ssc1 (or control proteins), and citrate synthase. The final concentrations should be optimized, but a starting point is 0.15 µM citrate synthase and varying molar ratios of Ssc1 (e.g., 1:1, 1:2).
- Place the cuvette in a spectrophotometer equipped with a temperature-controlled cuvette holder set to 43°C.
- Monitor the aggregation of citrate synthase by measuring the increase in light scattering at 360 nm over time (e.g., for 60 minutes).
- Record the absorbance at regular intervals (e.g., every minute).

Data Presentation

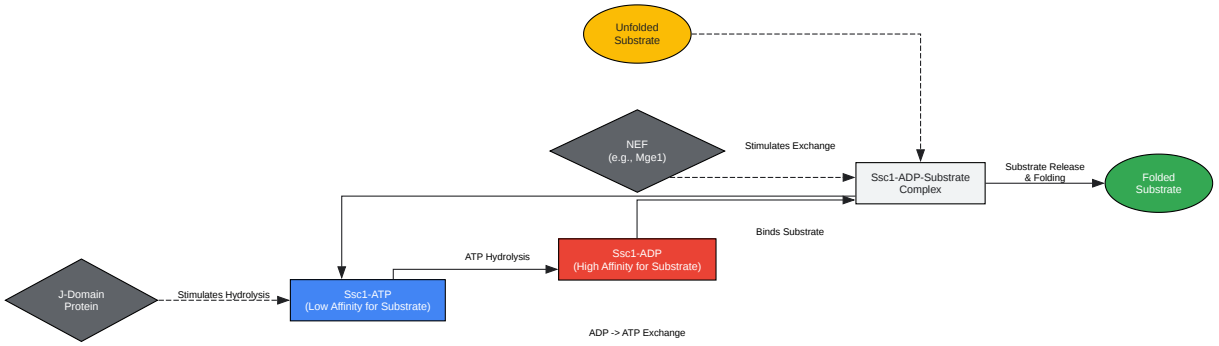
The chaperone activity is inversely proportional to the light scattering signal. The data can be plotted as light scattering (absorbance at 360 nm) versus time.

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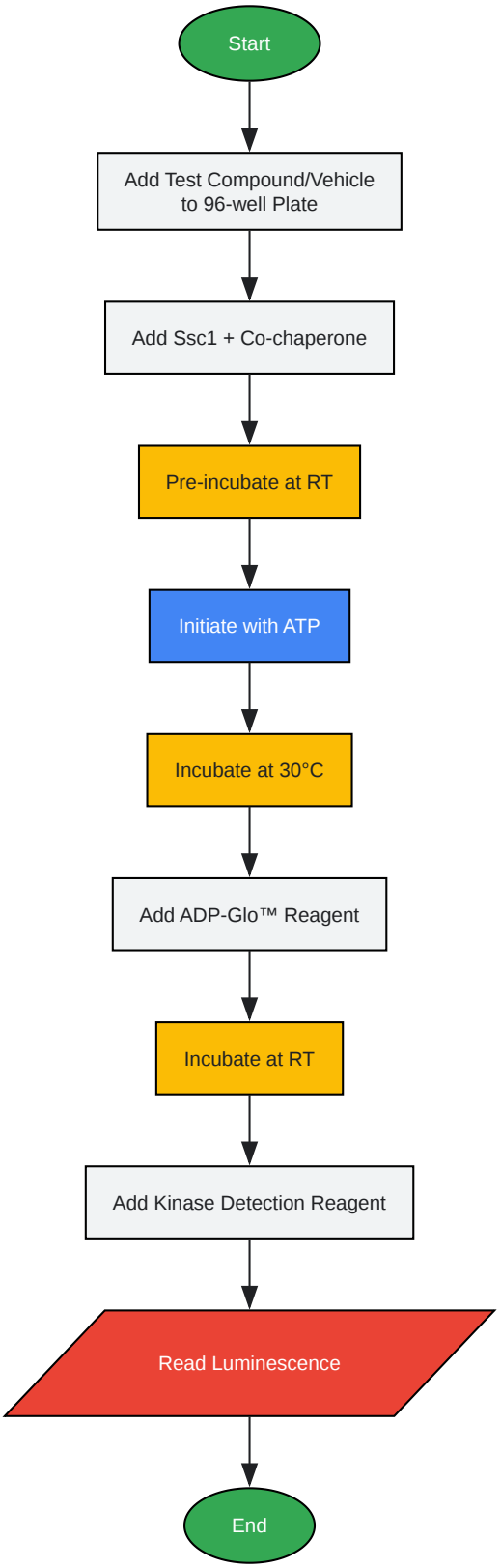
Time (min)	CS Only (Abs @ 360 nm)	CS + Ssc1 (1:1) (Abs @ 360 nm)	CS + GroEL (1:1) (Abs @ 360 nm)	CS + Lysozyme (1:1) (Abs @ 360 nm)
0	0.050	0.050	0.050	0.050
10	0.250	0.100	0.080	0.245
20	0.500	0.150	0.120	0.490
30	0.750	0.200	0.160	0.730
40	0.900	0.250	0.200	0.880
50	1.000	0.280	0.230	0.980
60	1.050	0.300	0.250	1.030

Visualizations

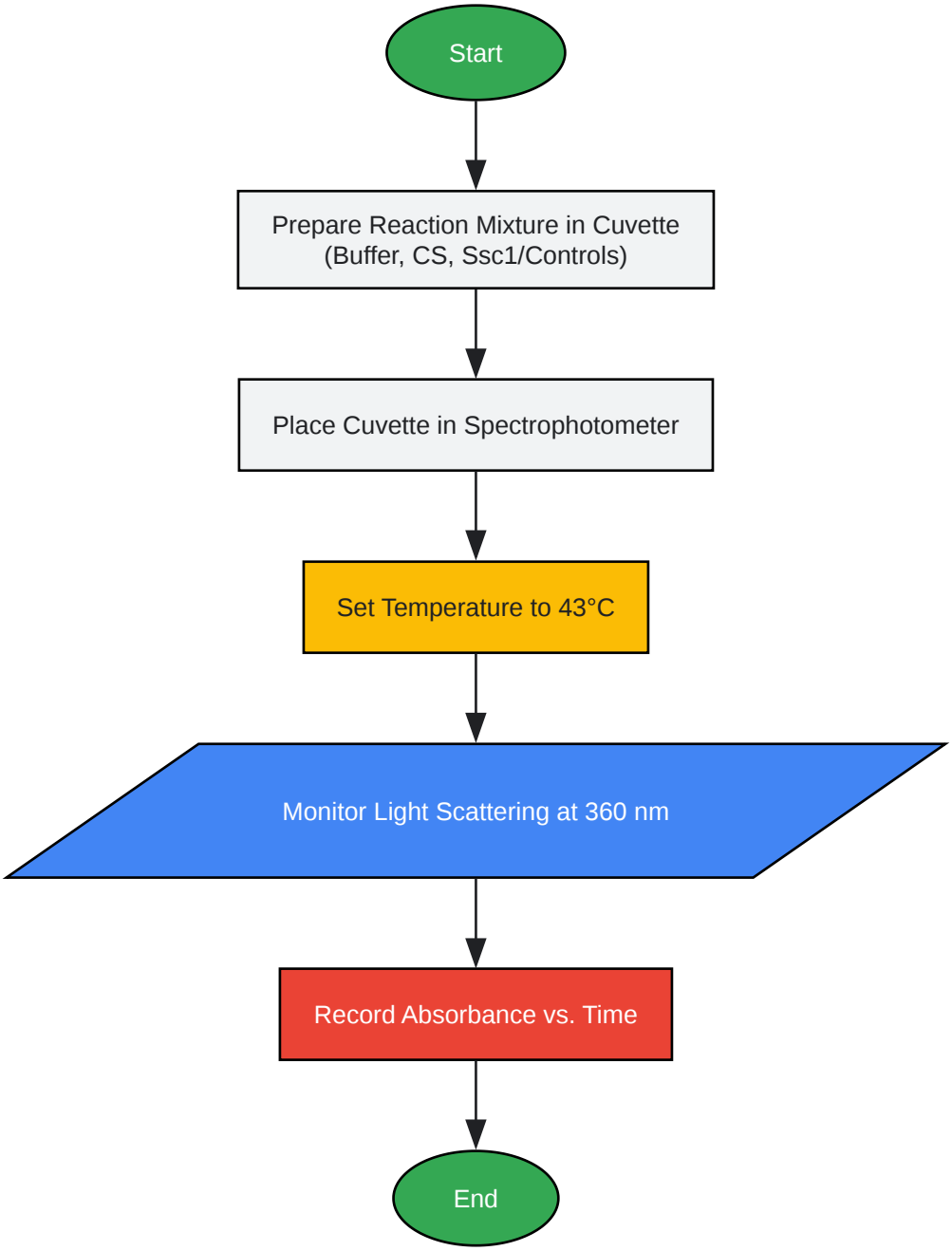
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